

Technical Guide: Physical and Chemical Characteristics of 5-Amino-1H-Indazole Powder

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Compound of Interest

Compound Name: 5-amino-1H-indazol-6-ol

Cat. No.: B15047453

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For: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical characteristics of 5-amino-1H-indazole powder. Due to the potential ambiguity with the requested "**5-amino-1H-indazol-6-ol**," for which no direct data exists in the public domain, this document focuses on the well-characterized and commercially available isomer, 5-amino-1H-indazole. It is presumed that this is the compound of primary interest. This guide includes a summary of its physical properties, detailed experimental protocols for its characterization, and a discussion of its role as a synthetic intermediate. Limited information on the related compound, 6-amino-1H-indazol-5-ol, is also provided for comparative purposes.

Introduction

Indazole derivatives are a significant class of heterocyclic compounds in medicinal chemistry, exhibiting a wide range of biological activities, including anti-tumor, anti-inflammatory, and analgesic properties. 5-Amino-1H-indazole serves as a crucial building block in the synthesis of more complex molecules, including kinase inhibitors and other therapeutic agents. A thorough understanding of its physical and chemical properties is essential for its effective use in research and development.

Physical and Chemical Properties of 5-Amino-1H-Indazole

The physical and chemical properties of 5-amino-1H-indazole are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Source
Appearance	White to red to brown or purple to pink to gray crystals, crystalline powder, or lumps	[1]
Melting Point	175-178 °C	
Solubility	17.9 µg/mL (at pH 7.4)	[2]
Solid Density	1400.00 kg/m ³ (at 295.10 K)	[3]

Table 2: Chemical Identifiers and Molecular Properties

Property	Value	Source
CAS Number	19335-11-6	[1]
Molecular Formula	C ₇ H ₇ N ₃	[1]
Molecular Weight	133.15 g/mol	[2]
IUPAC Name	1H-indazol-5-amine	[1][2]
InChI Key	XBTOSRUBOXQWBO-UHFFFAOYSA-N	[1][2]
SMILES	<chem>Nc1ccc2[nH]ncc2c1</chem>	

Experimental Protocols

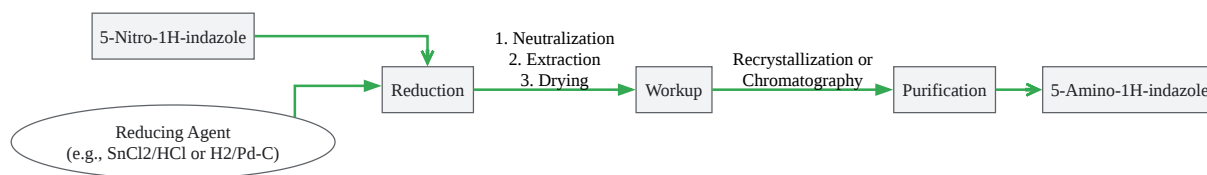
The following sections detail the experimental methodologies for the characterization of 5-amino-1H-indazole powder.

Synthesis of 5-Amino-1H-Indazole (Plausible Route)

A common synthetic route to amino-substituted indazoles involves the reduction of the corresponding nitro-indazole. The following is a generalized protocol based on standard organic chemistry transformations.

Reaction: Reduction of 5-Nitro-1H-indazole

- Materials: 5-Nitro-1H-indazole, a reducing agent (e.g., tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) in ethanol, or catalytic hydrogenation with $\text{H}_2/\text{Pd-C}$), hydrochloric acid (if using SnCl_2), sodium bicarbonate solution, ethyl acetate, anhydrous magnesium sulfate.
- Procedure:
 - Dissolve 5-nitro-1H-indazole in a suitable solvent such as ethanol in a round-bottom flask.
 - If using tin(II) chloride, add the reducing agent in excess along with concentrated hydrochloric acid.
 - Heat the mixture to reflux and monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
 - Cool the reaction mixture to room temperature and neutralize with a saturated solution of sodium bicarbonate.
 - Extract the aqueous layer with ethyl acetate.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Filter the drying agent and remove the solvent under reduced pressure to yield crude 5-amino-1H-indazole.
 - Purify the crude product by recrystallization or column chromatography.



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Plausible synthetic workflow for 5-amino-1H-indazole.

Melting Point Determination

- Apparatus: Melting point apparatus, capillary tubes (sealed at one end), thermometer.
- Procedure:
 - Ensure the 5-amino-1H-indazole powder is dry and finely ground.
 - Pack a small amount of the powder into a capillary tube to a height of 2-3 mm.
 - Place the capillary tube in the heating block of the melting point apparatus.
 - Heat the block rapidly to about 15-20 °C below the expected melting point (175-178 °C).
 - Decrease the heating rate to 1-2 °C per minute.
 - Record the temperature at which the first drop of liquid appears (T₁) and the temperature at which the entire sample becomes a clear liquid (T₂).
 - The melting point is reported as the range T₁ - T₂.

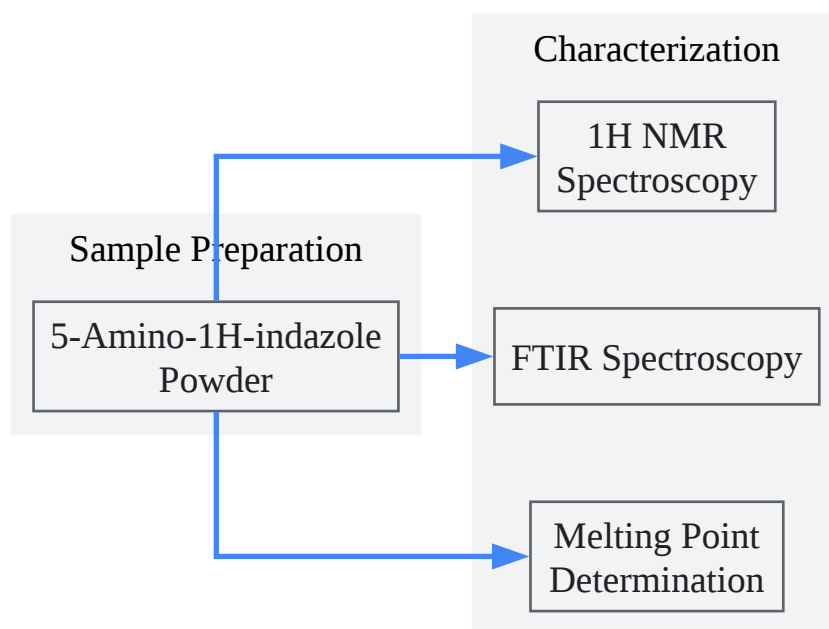
Fourier-Transform Infrared (FTIR) Spectroscopy

- Apparatus: FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.
- Procedure:

- Record a background spectrum of the clean, empty ATR crystal.
- Place a small amount of the 5-amino-1H-indazole powder onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Acquire the FTIR spectrum of the sample, typically in the range of 4000-400 cm^{-1} .
- Clean the ATR crystal and anvil thoroughly with a suitable solvent (e.g., isopropanol) after the measurement.

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

- Apparatus: NMR spectrometer, NMR tubes, deuterated solvent (e.g., DMSO- d_6 or CDCl_3), micropipette.
- Procedure:
 - Dissolve approximately 5-10 mg of 5-amino-1H-indazole powder in about 0.6-0.7 mL of a suitable deuterated solvent in a small vial.
 - Transfer the solution to an NMR tube using a micropipette.
 - Place the NMR tube in the spectrometer's probe.
 - Acquire the ^1H NMR spectrum according to the instrument's standard operating procedures.
 - Process the spectrum by applying Fourier transformation, phase correction, and baseline correction.



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Experimental workflow for physical characterization.

Related Compound: 6-Amino-1H-indazol-5-ol

Limited information is available for 6-amino-1H-indazol-5-ol. It is listed with the CAS Number 724767-14-0. Spectroscopic data such as NMR, HPLC, and LC-MS may be available from commercial suppliers upon request.

Conclusion

This technical guide provides essential data on the physical and chemical characteristics of 5-amino-1H-indazole powder, along with detailed protocols for its characterization. The information presented is intended to support researchers and scientists in the effective handling and application of this important synthetic intermediate in drug discovery and development.

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